

The Updated Regulatory Framework: ICH Q2(R2)

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Ponatinib

CAS No.: 943319-70-8

Cat. No.: S547891

Get Quote

In March 2023, the International Council for Harmonisation (ICH) released an updated guideline, **ICH Q2(R2)** [1]. This revision moves from a one-time validation check to a more holistic, science- and risk-based approach over the entire method lifecycle. The key advancements are summarized below.

Feature	Traditional Approach (ICH Q2(R1))	Modernized Approach (ICH Q2(R2))
Core Focus	Stand-alone validation event	Method lifecycle management (development, validation, ongoing verification)
Core Principles	Verification of predefined parameters	Enhanced scientific understanding, risk-based approach
Risk Assessment	Not formally addressed	Required; use of tools like FMEA to justify controls
System Suitability	Implied	Explicitly emphasized for routine performance monitoring
Link to Development	Limited guidance	Strong integration with development, supports Analytical Quality by Design (AQbD)
Regulatory Flexibility	Limited	Encouraged through established design space

This lifecycle approach is closely aligned with **ICH Q14** on analytical procedure development and is part of a broader framework that includes ICH Q8 (Pharmaceutical Development) and ICH Q9 (Quality Risk Management) [1] [2] [3].

Validated LC-MS/MS Method for Ponatinib

A published study details a validated liquid chromatography-tandem mass spectrometry (LC-MS/MS) method for quantifying **Ponatinib** in human plasma and rat liver microsomes, applied to metabolic stability studies [4]. The methodology and results are outlined below.

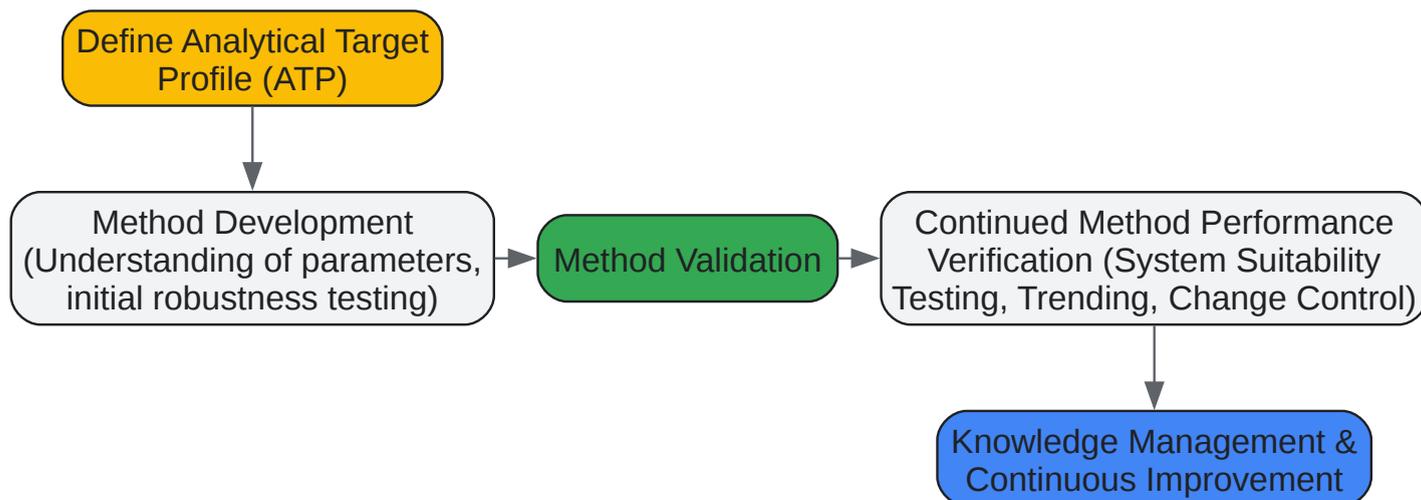
Experimental Protocol

- **Chromatography:** An Agilent Eclipse Plus C18 column (50 mm × 2.1 mm, 1.8 μm) was used.
- **Mobile Phase:** A mix of 10 mM ammonium formate (pH 4.1) and acetonitrile.
- **Flow Rate:** 0.25 mL/min.
- **Run Time:** 4 minutes.
- **Detection:** Tandem mass spectrometry with electrospray ionization (ESI+) and Multiple Reaction Monitoring (MRM).
- **Sample Preparation:** Involved protein precipitation with acetonitrile after alkalization with a NaOH/glycine buffer [4].

Validation Results Summary The method was successfully validated according to ICH guidelines, with key performance characteristics shown in the table below [4].

Validation Parameter	Result (in Human Plasma)
Linearity Range	5–400 ng/mL
Correlation Coefficient (r^2)	≥ 0.9998
Limit of Detection (LOD)	1.53 ng/mL
Limit of Quantification (LOQ)	4.66 ng/mL
Intra-day Precision (% RSD)	1.06 to 2.54%
Intra-day Accuracy (% Bias)	-1.48 to -0.17%

The following diagram illustrates the typical workflow for developing and validating an analytical method under the modern ICH Q2(R2) framework.



Click to download full resolution via product page

Need Custom Synthesis?

Email: info@smolecule.com or Request Quote Online.

References

1. Recent Advances in Analytical Method as per Validation ... ICH [ijpsjournal.com]
2. What you need to know about ICH Q8 [qualio.com]
3. R2: How to Apply Quality by Design and Win Regulatory... ICH Q 8 [scilife.io]
4. LC-MS/MS Validated for the Quantification of Method in... Ponatinib [pmc.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [The Updated Regulatory Framework: ICH Q2(R2)]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b547891#ponatinib-method-validation-ich-guidelines>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com